Cross-Validation of Analytical Methods for 5-Bromoazepan-4-one Hydrobromide

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Compound of Interest

Compound Name:	*5-Bromoazepan-4-one hydrobromide*
CAS No.:	*83613-48-3*
Cat. No.:	*B6324992*

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Executive Summary & Compound Profile

5-Bromoazepan-4-one hydrobromide presents a "triad of difficulty" for analytical chemists:

- Lack of Chromophore: The 7-membered azepane ring lacks conjugation. The ketone carbonyl (

) absorbs weakly at ~280 nm, and the C-Br bond absorbs in the vacuum UV (<210 nm), making standard UV detection prone to baseline noise and interference.

- Thermal Instability: As an

  -bromo ketone, the molecule is susceptible to thermal dehydrohalogenation (loss of HBr) to form

  -unsaturated enones, rendering direct GC analysis inaccurate.[1]

- Polarity: The secondary amine hydrobromide salt is highly polar, causing retention issues on standard C18 columns without ion-pairing or pH modification.

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Compound Snapshot

Property	Specification	Analytical Implication
Structure	7-membered N-heterocycle, 4-ketone, 5-bromo	Chiral center at C5; requires enantiomeric awareness.[1][2]
Form	Hydrobromide Salt (HBr)	Highly polar; requires free-basing or buffered mobile phase.[1]
UV Max	~285 nm (weak), <210 nm	Low sensitivity by UV; requires high concentration or derivatization.
Stability	Labile to heat and base	Avoid high GC temps; avoid basic diluents (risk of cyclization/elimination).

Comparative Analytical Methodologies

Method A: HPLC-UV (The "Workhorse" - Optimized)

Best for: Routine purity testing of raw material at high concentrations (>0.5 mg/mL).[1]

- Column: Waters X-Terra MS C18 (or equivalent end-capped C18), 150 x 4.6 mm, 3.5 µm.[1]
- Mobile Phase A: 0.1% Trifluoroacetic acid (TFA) in Water (Suppresses silanol activity).[1]
- Mobile Phase B: Acetonitrile.[3]
- Gradient: 5% B (0-2 min)

  60% B (15 min).
- Detection: 210 nm (primary), 285 nm (secondary confirmation).
- Critical Control: Sample diluent must be acidic (0.1% Formic Acid in Water/MeCN) to prevent degradation.

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Method B: LC-MS (The "Gold Standard" - Validated Reference)

Best for: Trace impurity analysis, identity confirmation, and low-level quantitation (LOQ < 0.1%).[1]

- Column: Agilent Zorbax Eclipse Plus C18, 100 x 2.1 mm, 1.8 µm.
- Mobile Phase: 10 mM Ammonium Formate (pH 3.5) / Acetonitrile.[3][4]
- Ionization: ESI Positive Mode (M+H)

  = 192.0/194.0 (Br isotope pattern).[1]
- Detection: SIM (Selected Ion Monitoring) for quantitation; Full Scan for impurities.

Method C: GC-MS (The "Stress Test" - Derivatization Required)

Best for: Volatile organic impurities (solvents) or confirming the carbon skeleton after stabilization.[1]

- Pre-treatment:MANDATORY derivatization. Treat sample with Acetic Anhydride/Pyridine to acetylate the secondary amine. This lowers polarity and prevents thermal degradation of the salt.
- Injection: Splitless, 250°C.
- Why it fails direct analysis: Direct injection of the HBr salt leads to immediate pyrolysis inside the liner, yielding false peaks (azepinones).

Cross-Validation Workflow

To validate the analytical control strategy, we cross-compare Method A (UV) against Method B (MS). The goal is to prove that the simpler UV method is "fit for purpose" by correlating it with the specific MS method.

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Experimental Design

- Linearity Correlation: Prepare 5 levels (50% to 150% of target concentration). Analyze by both UV and MS.
- Orthogonal Purity Check: Analyze a forced degradation sample (60°C, 24h) by both methods.
- Acceptance Criteria: The purity value by UV must be within ±1.0% of the purity value by MS.

Representative Validation Data (Simulated)

Parameter	Method A (HPLC-UV 210nm)	Method B (LC-MS SIM)	Cross-Validation Verdict
LOD (Limit of Detection)	5.0 µg/mL	0.05 µg/mL	MS is 100x more sensitive. UV is suitable only for assay, not trace impurities.[1]
Linearity ( )	0.9985	0.9998	Both methods are linear, but MS provides tighter correlation at low levels.
Accuracy (Spike Recovery)	95.2% - 101.5%	98.5% - 100.2%	MS is more accurate due to lack of baseline noise interference.[1]
Specificity (Degradation)	3 degradation peaks detected	5 degradation peaks detected	UV misses non-chromophoric degradants. MS is required for stability studies.

Detailed Protocols

Protocol 1: Sample Preparation for Cross-Validation

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Objective: Create a stable stock solution suitable for both UV and MS.

- Weighing: Accurately weigh 25.0 mg of 5-Bromoazepan-4-one HBr.
- Dissolution: Dissolve in 25.0 mL of Diluent D (90:10 Water:Acetonitrile + 0.1% Formic Acid). Note: Do not use pure Methanol; it can react with the alpha-bromo ketone over time.[1]
- Filtration: Filter through a 0.22 µm PTFE syringe filter.
- Split: Transfer 1 mL to an HPLC vial (Method A) and dilute 1:100 for LC-MS (Method B).

Protocol 2: Forced Degradation (Thermal Stress)

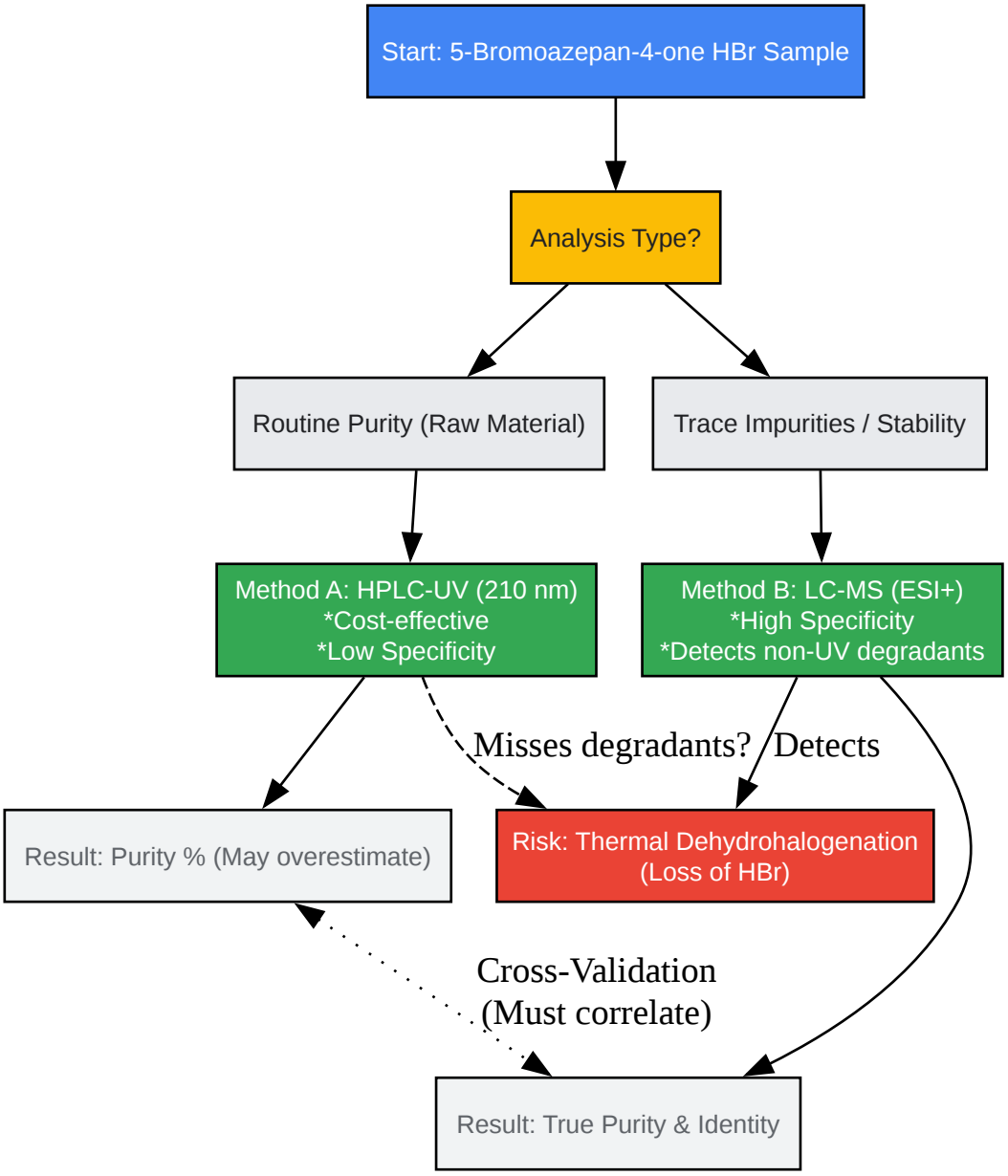
Objective: Generate impurities to test method specificity.

- Take 10 mg of solid sample.
- Heat at 80°C for 4 hours in an open vial.
- Dissolve and analyze.[3][5][6]
- Expected Result: Appearance of the dehydro-brominated product (Azepin-4-one derivative). Method B should detect this as [M-HBr+H]+.[1]

Visualization of Analytical Logic

The following diagram illustrates the decision tree for selecting the correct method and the degradation pathway that necessitates this cross-validation.

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Caption: Analytical decision matrix highlighting the risk of thermal degradation and the necessity of LC-MS for true purity determination.

Conclusion & Recommendation

For **5-Bromoazepan-4-one hydrobromide**, reliance on a single analytical technique is risky due to its weak UV absorbance and thermal instability.[1]

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- Primary Recommendation: Use Method B (LC-MS) for all stability-indicating assays and process validation steps.[1] The sensitivity of ESI+ for the secondary amine provides the most robust data.
- Secondary Recommendation:Method A (HPLC-UV) is acceptable only for release testing of fresh raw material where degradants are known to be absent, provided it has been cross-validated against Method B.[1]
- Caution: Avoid GC methods unless the amine is protected (acetylated), as the HBr salt will degrade in the injector port.

References

- European Patent Office. (2004). Pyrimidinderivate, arzneimittel enthaltend diese verbindungen... (EP1438053B1). [Describes HPLC conditions for benzyl-protected azepan-4-ones]. Available at: 1]
- ICH Harmonised Tripartite Guideline. (2005). Validation of Analytical Procedures: Text and Methodology Q2(R1). International Conference on Harmonisation. Available at: [Link]1]
- PubChem. (n.d.). **5-Bromoazepan-4-one hydrobromide** (Compound Summary). National Center for Biotechnology Information. Available at: [Link] (Search Term: 83613-48-3)[1]

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- 1. hilarispublisher.com [hilarispublisher.com]
- 2. mdpi.com [mdpi.com]
- 3. eprints.ugd.edu.mk [eprints.ugd.edu.mk]
- 4. avantorsciences.com [avantorsciences.com]
- 5. chromatographytoday.com [chromatographytoday.com]

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- 6. eprints.ugd.edu.mk [eprints.ugd.edu.mk]
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